

Essential Safety and Logistical Information for Handling SH379

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SH379

Cat. No.: B12416001

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **SH379** (CAS No. 2338793-00-1), a potent, orally active anti-late-onset hypogonadism agent intended for research use only.^[1] Given that a specific Safety Data Sheet (SDS) for **SH379** is not publicly available, the following guidance is based on best practices for handling potent, non-radiolabeled research compounds and active pharmaceutical ingredients (APIs). A thorough risk assessment should be conducted before beginning any work with this compound.

Personal Protective Equipment (PPE)

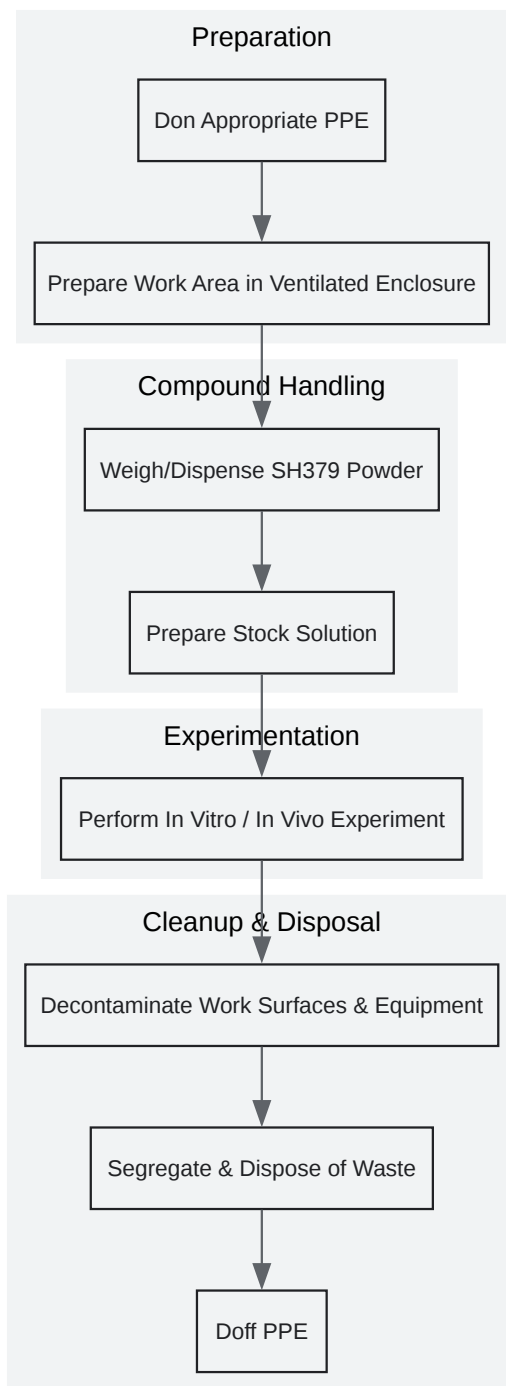
The selection of appropriate PPE is paramount to minimize exposure to potent research compounds like **SH379**. The required level of PPE depends on the specific laboratory procedures and the physical form of the compound being handled.

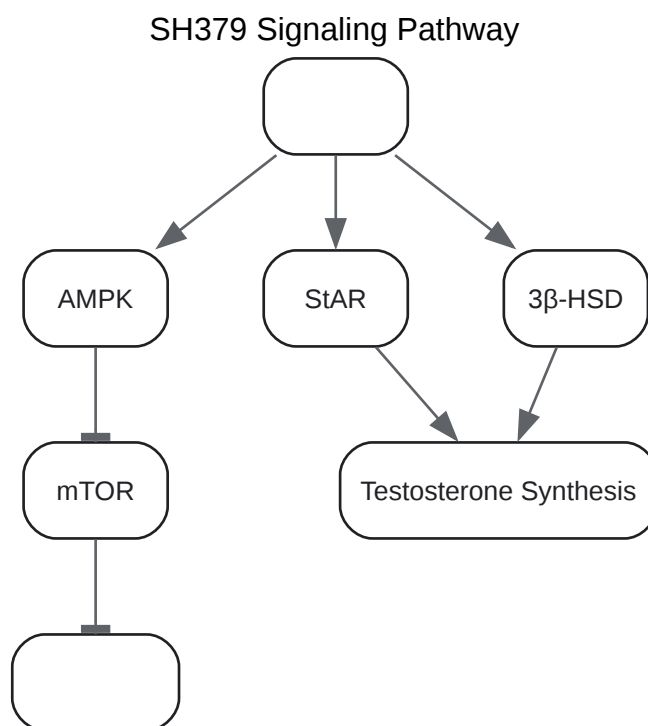
Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powders)	- Full-face powered air-purifying respirator (PAPR) or supplied-air respirator- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving (e.g., nitrile or neoprene)- Disposable sleeves- Safety glasses or goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of potent powders necessitates full respiratory protection. Double-gloving provides an additional barrier against contamination. ^[1]
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills still exists. ^[1]
In Vitro / In Vivo Experiments	- Lab coat- Safety glasses- Appropriate chemical-resistant gloves	Lower risk of direct exposure, but standard laboratory PPE is essential to prevent accidental contact.

Operational Plan: Experimental Workflow

A structured workflow is critical to ensure the safe handling of potent compounds. The following diagram outlines the key steps from preparation to disposal.

Experimental Workflow for Handling SH379





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References

- 1. benchchem.com [benchchem.com]
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